

Comprehensive Spectroscopic Characterization of 4-(2-Oxopropoxy)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(2-Oxopropoxy)benzoic acid

CAS No.: 18859-30-8

Cat. No.: B14698851

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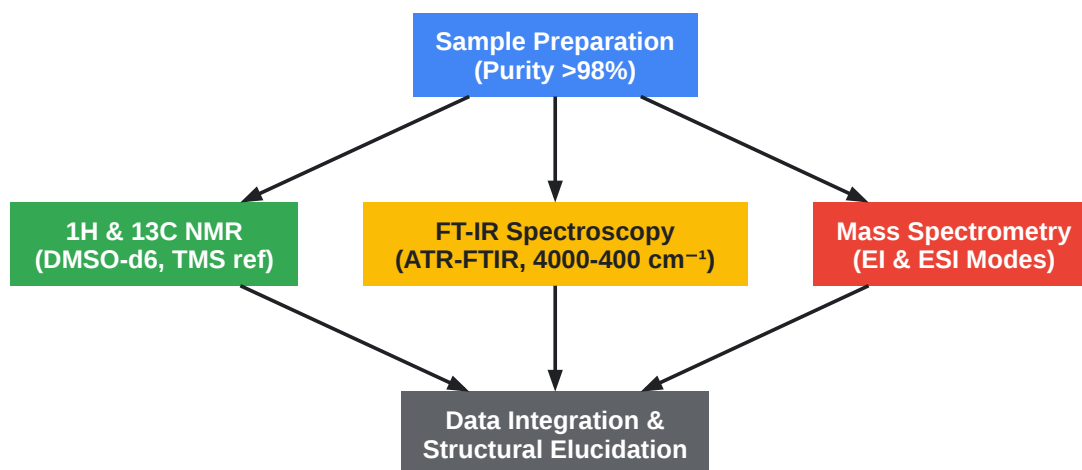
Executive Summary

In modern drug development and organic synthesis, the unambiguous structural validation of intermediate pharmacophores is a critical regulatory and scientific requirement. **4-(2-Oxopropoxy)benzoic acid** (C₁₀H₁₀O₄, MW: 194.18 g/mol)—a para-substituted aromatic compound featuring both a carboxylic acid and a terminal methyl ketone—presents unique analytical challenges. Differentiating its two distinct carbonyl environments and confirming its ether linkage requires a rigorously designed, orthogonal analytical approach.

This whitepaper provides an authoritative, self-validating spectroscopic workflow encompassing Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared Spectroscopy (FT-IR), and Mass Spectrometry (MS). By detailing not just the steps but the causality behind each experimental parameter, this guide serves as a definitive reference for analytical scientists.

The Philosophy of Orthogonal Validation

Relying on a single spectroscopic technique introduces critical vulnerabilities in structural elucidation. According to standard practices outlined in Silverstein's Spectrometric Identification of Organic Compounds[1], a robust analytical package must employ orthogonal methods that independently corroborate atomic connectivity, functional group presence, and molecular mass.



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Fig 1: Orthogonal spectroscopic workflow for self-validating structural elucidation.

Self-Validating Experimental Protocols

To ensure data integrity, every protocol must operate as a closed, self-validating system. The following methodologies detail the exact parameters required to characterize **4-(2-Oxopropoxy)benzoic acid**.

Nuclear Magnetic Resonance (¹H and ¹³C NMR)

- Causality & Rationale: **4-(2-Oxopropoxy)benzoic acid** contains a highly polar carboxylic acid moiety that readily forms intermolecular hydrogen-bonded dimers in non-polar solvents like CDCl₃, leading to poor solubility and severe peak broadening. Deuterated dimethyl sulfoxide (DMSO-d₆) is explicitly chosen because it acts as a strong hydrogen-bond

acceptor, breaking the dimers and locking the -COOH proton into a sharp, observable resonance (~12.6 ppm).

- Self-Validating Protocol:
 - Sample Preparation: Dissolve 15 mg (for ^1H) or 50 mg (for ^{13}C) of the analyte in 0.6 mL of DMSO- d_6 containing 0.03% v/v Tetramethylsilane (TMS).
 - Calibration: The instrument (e.g., 400 MHz spectrometer) is locked to the deuterium signal of DMSO. The chemical shift axis is self-validated using two internal points: the TMS singlet defined exactly at 0.00 ppm, and the residual undeuterated DMSO quintet at 2.50 ppm.
 - Acquisition: Acquire ^1H spectra with a relaxation delay (D1) of 2 seconds to ensure quantitative integration. For ^{13}C , utilize a proton-decoupled sequence (CPD) with a minimum of 1024 scans to resolve the quaternary carbonyl carbons. Empirical shifts can be cross-referenced against the Spectral Database for Organic Compounds (SDBS)[2].

Fourier-Transform Infrared Spectroscopy (FT-IR)

- Causality & Rationale: Traditional KBr pellet pressing introduces moisture artifacts that obscure the critical 3400–2500 cm^{-1} region, which is vital for identifying the carboxylic acid O-H stretch. Attenuated Total Reflectance (ATR) with a monolithic diamond crystal circumvents this, allowing for direct solid-state analysis without polymorphic alteration.
- Self-Validating Protocol:
 - System Suitability: Perform a daily calibration check using a standard polystyrene film, verifying the precise location of the 1601 cm^{-1} band as per NIST Chemistry WebBook guidelines[3].
 - Background Subtraction: Immediately prior to sample loading, acquire a 32-scan background spectrum to capture and subtract ambient atmospheric H_2O and CO_2 .
 - Acquisition: Apply 2-3 mg of the pure solid directly onto the diamond crystal. Apply consistent pressure using the ATR anvil. Acquire 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .

Mass Spectrometry (EI-MS)

- Causality & Rationale: While Electrospray Ionization (ESI) in negative mode is excellent for confirming the intact $[M-H]^-$ mass of carboxylic acids, 70 eV Electron Ionization (EI) is mandatory for structural elucidation. EI provides "hard" ionization, generating a reproducible, library-matchable fragmentation fingerprint that definitively proves the connectivity of the 2-oxopropoxy chain.
- Self-Validating Protocol:
 - Tuning: The mass spectrometer is tuned daily using Perfluorotributylamine (PFTBA) to calibrate the m/z axis and ensure consistent relative abundances across the mass range.
 - Introduction: Introduce the sample via a Direct Insertion Probe (DIP) or via GC-MS (if derivatized to a methyl ester).
 - Acquisition: Bombard the vaporized sample with 70 eV electrons. Scan the quadrupole or TOF analyzer from m/z 30 to 300.

Quantitative Spectroscopic Data

The following tables summarize the empirical spectroscopic data for **4-(2-Oxopropoxy)benzoic acid**, providing a benchmark for analytical comparison.

Table 1: ^1H NMR Assignments (400 MHz, DMSO- d_6)

Position	Chemical Shift (ppm)	Multiplicity	Integration	Coupling (J)	Assignment
-COOH	12.65	br s	1H	-	Carboxylic acid proton (H-bonded to DMSO)
Ar-H (C2, C6)	7.88	d	2H	8.8 Hz	Aromatic protons ortho to -COOH
Ar-H (C3, C5)	7.02	d	2H	8.8 Hz	Aromatic protons ortho to -OR
-O-CH ₂ -	4.85	s	2H	-	Methylene protons (flanked by O and C=O)
-CH ₃	2.18	s	3H	-	Methyl protons of the terminal ketone

Table 2: ¹³C NMR Assignments (100 MHz, DMSO-d₆)

Position	Chemical Shift (ppm)	Assignment
C=O (Ketone)	205.4	Aliphatic carbonyl carbon
C=O (Acid)	167.2	Carboxylic acid carbonyl carbon
Ar-C (C4)	161.8	Aromatic quaternary carbon attached to oxygen
Ar-C (C2, C6)	131.5	Aromatic methine carbons ortho to -COOH
Ar-C (C1)	123.6	Aromatic quaternary carbon attached to -COOH
Ar-C (C3, C5)	114.3	Aromatic methine carbons ortho to -OR
-O-CH ₂ -	72.8	Aliphatic methylene carbon
-CH ₃	26.5	Aliphatic methyl carbon

Table 3: ATR-FTIR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Peak Shape	Functional Group Assignment
3200 - 2500	Medium	Very Broad	O-H stretch (carboxylic acid, strongly H-bonded)
1728	Strong	Sharp	C=O stretch (aliphatic ketone)
1685	Strong	Sharp	C=O stretch (aromatic carboxylic acid, conjugated)
1605, 1510	Medium	Sharp	C=C stretch (aromatic ring skeleton)
1255	Strong	Sharp	C-O-C stretch (asymmetric, aryl alkyl ether)
845	Strong	Sharp	C-H bend (out-of-plane, para-disubstituted benzene)

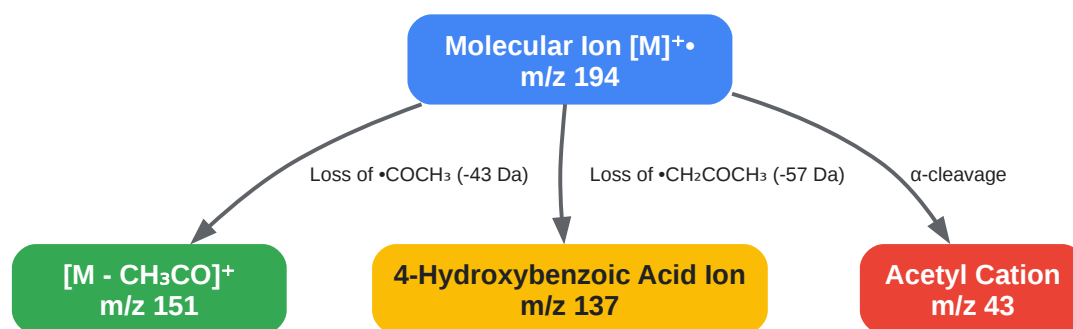
Table 4: EI-MS Fragmentation Data (70 eV)

m/z	Relative Abundance	Ion Type	Assignment / Loss Mechanism
194	15%	[M] ^{+•}	Intact Molecular Ion
151	45%	[M - 43] ⁺	Loss of acetyl radical (•COCH ₃)
137	65%	[M - 57] ⁺	Loss of acetonyl radical (•CH ₂ COCH ₃)
43	100%	[C ₂ H ₃ O] ⁺	Acetyl cation (Base Peak, acylium ion stability)

Mechanistic Fragmentation & Structural Elucidation

The mass spectrometric fragmentation of **4-(2-Oxopropoxy)benzoic acid** is driven by the thermodynamic stability of the resulting product ions. The most labile bond in the molecule is the C-C bond alpha to the ketone carbonyl.

Upon 70 eV electron bombardment, the molecule forms a radical cation $[M]^{\bullet+}$ at m/z 194. Alpha-cleavage rapidly ensues, ejecting the highly stable acetyl cation (m/z 43), which appears as the base peak (100% abundance). A competing pathway involves the cleavage of the ether C-O bond, resulting in the loss of the entire acetonyl radical (-57 Da) to yield the 4-hydroxybenzoic acid fragment at m/z 137.



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Fig 2: Primary EI-MS fragmentation pathways for **4-(2-Oxopropoxy)benzoic acid**.

Conclusion

The comprehensive characterization of **4-(2-Oxopropoxy)benzoic acid** relies on the synergistic interpretation of NMR, IR, and MS data. The distinct chemical shifts of the two carbonyl carbons in ^{13}C NMR (205.4 ppm vs 167.2 ppm), paired with the dual C=O stretching frequencies in the IR spectrum (1728 cm^{-1} vs 1685 cm^{-1}), definitively prove the coexistence of the ketone and carboxylic acid moieties. Furthermore, the EI-MS fragmentation pattern unequivocally maps the terminal acetonyl ether chain. By adhering to the self-validating

protocols outlined in this guide, analytical scientists can ensure rigorous, regulatory-compliant structural verification.

References

- [1] Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds, 8th Edition. Wiley. URL:[[Link](#)]
- [3] National Institute of Standards and Technology (NIST). Welcome to the NIST WebBook (SRD 69). NIST. URL:[[Link](#)]
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Sources

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